

refractive index measurement for 2,5-dimethyloctane

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Compound Focus: 2,5-Dimethyloctane

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Refractive Index Data for 2,5-Dimethyloctane

The National Institute of Standards and Technology (NIST) provides critically evaluated thermophysical property data for **2,5-dimethyloctane** (C₁₀H₂₂) [1].

Table 1: Refractive Index Data for 2,5-Dimethyloctane

Property	Value / Range	Number of Data Points	Conditions
Refractive Index (Liquid in equilibrium with Gas)	Not Specified	3 experimental points	Temperature: 293.138 K to 298.136 K (approx. 20°C to 25°C); Wavelength: Not specified in available data [1].

A significant limitation in the available data is that the **wavelength of light** for the refractive index measurement is not listed. The refractive index is highly dependent on this parameter, and it is a critical piece of information for replicating the experiment or using the data for precise work [1].

Experimental Protocol: Refractive Index Measurement

This protocol outlines the general methodology for determining the refractive index of a liquid like **2,5-dimethyloctane** using an Abbe or other digital refractometer.

1. Principle The refractive index (n) of a substance is defined as the ratio of the speed of light in a vacuum to its speed in the substance. It is a dimensionless quantity that helps identify substances and assess their purity. The measurement is highly sensitive to temperature and the wavelength of light used.

2. Materials and Equipment

- **Analyte: 2,5-Dimethyloctane** ($\geq 99\%$ purity recommended)
- **Instrument:** Abbe or digital refractometer with temperature control (e.g., a Peltier thermostat)
- **Consumables:** High-purity solvents (e.g., acetone, ethanol), lens tissue, pipettes

3. Safety Precautions

- Consult the Safety Data Sheet (SDS) for **2,5-dimethyloctane** before handling. It is a flammable liquid and may cause skin and eye irritation. Wear appropriate personal protective equipment (PPE) including safety glasses, gloves, and a lab coat. Work in a well-ventilated area.

4. Procedure

- 1. Instrument Calibration:** Turn on the refractometer and allow it to warm up. Set the temperature control to the desired temperature (e.g., 20°C). Calibrate the instrument using a deionized water standard or a certified reference material, such as a sapphire crystal or a specified liquid.
- 2. Sample Introduction:** Ensure the measuring prism surface is clean and dry. Use a clean pipette to apply a few drops of the **2,5-dimethyloctane** sample to the prism surface, ensuring it covers the surface completely without air bubbles. Close the daylighting plate gently.
- 3. Measurement:** Allow the sample to equilibrate thermally with the prism for approximately 30 seconds. Look through the eyepiece (for Abbe refractometers) or initiate the measurement on the digital display. Adjust the instrument until the boundary between the light and dark fields is sharp and cross the center of the reticle. Record the refractive index value displayed.
- 4. Replication and Cleaning:** Clean the prisms thoroughly with an appropriate solvent and lens tissue. Repeat the measurement at least in triplicate to ensure result consistency.

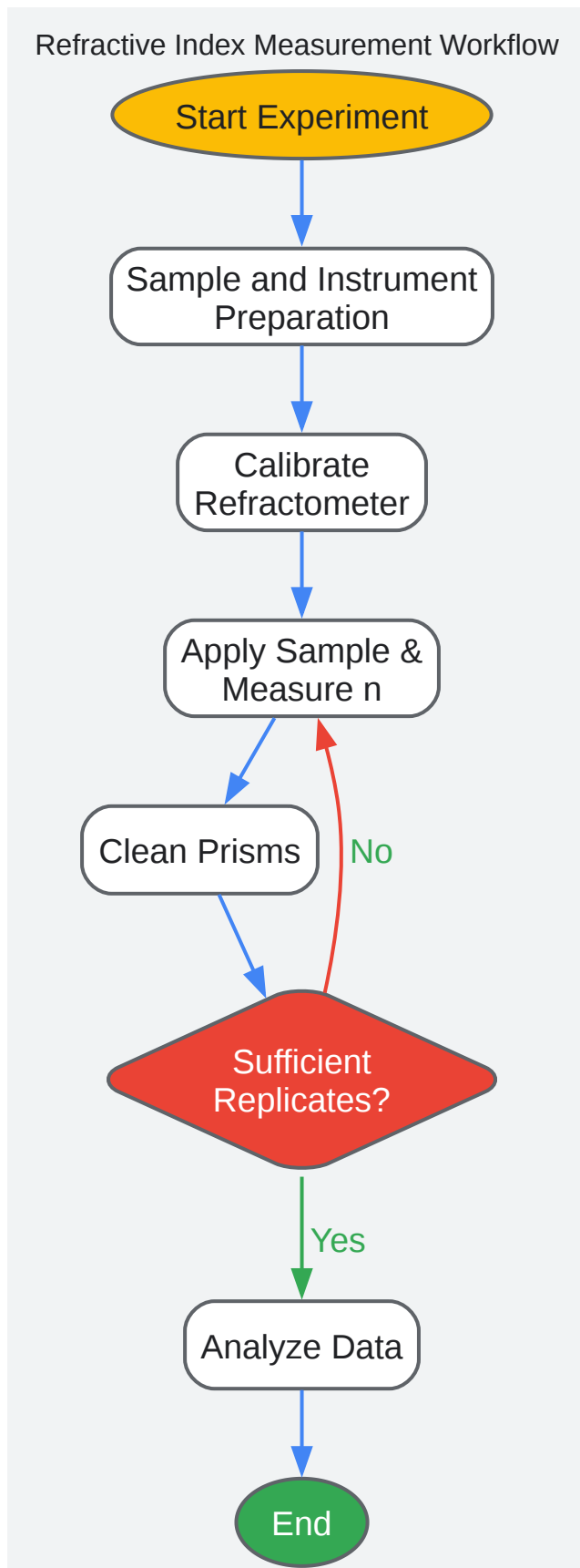
5. Data Analysis

- Calculate the mean and standard deviation of the replicate measurements.
- Report the final refractive index as n^{D}_t , where the superscript 'D' denotes the wavelength of the sodium D line (589 nm) if a filter was used, and the subscript 't' is the measurement temperature in Celsius (e.g., n^{20}_{D} for a measurement at 20°C). **Note:** The specific wavelength used for the NIST data is unavailable [1].

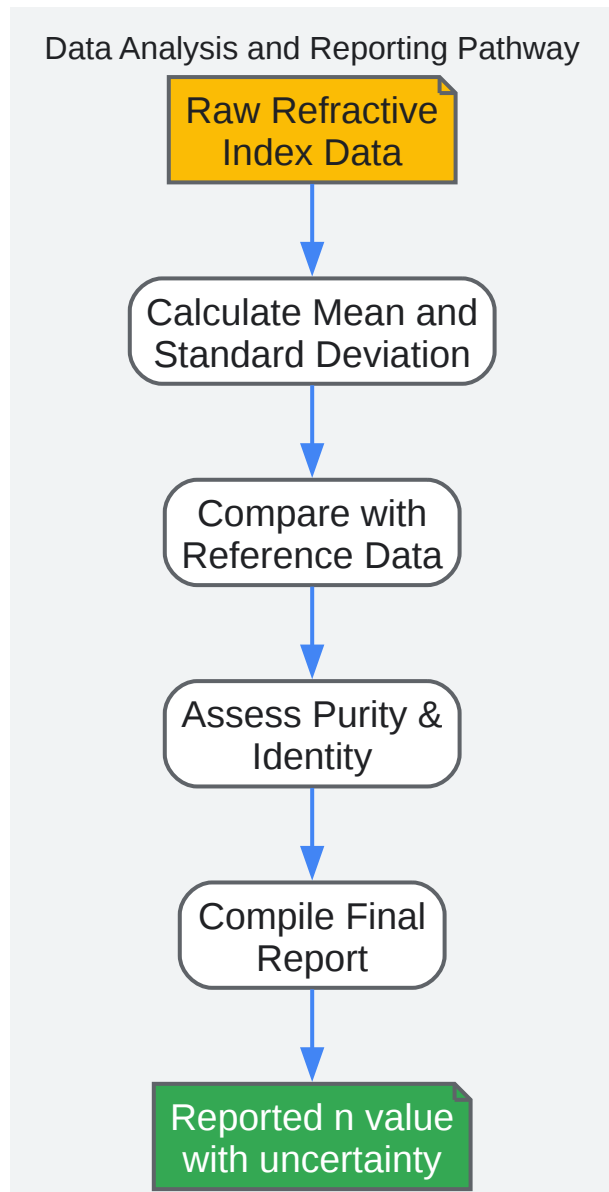
Experimental and Data Analysis Workflows

The following diagrams, created with Graphviz, illustrate the experimental workflow and data analysis process.

Diagram 1: Refractive Index Measurement Workflow



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Diagram 2: Data Analysis and Reporting Pathway

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Important Application Notes

- **Data Gap:** The most significant limitation for applying this data is the **unreported wavelength**. For rigorous scientific work, obtaining the full dataset from the NIST source or consulting primary literature is essential to find this parameter [1].
- **Purity and Uncertainty:** The purity of the sample and the uncertainty of the measurement instrument directly impact the result's accuracy. These factors should be documented and considered when

judging the quality of your measured value against the reference data.

- **Instrument Verification:** Regular calibration and verification of the refractometer against traceable standards are non-negotiable for generating reliable and reproducible data.

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References

1. , 2 - 5 -- Critically Evaluated Thermophysical Property... dimethyloctane [wt-pro.nist.gov]

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